

C.I. Direct Blue 75 molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B1582028

[Get Quote](#)

An In-depth Technical Guide to C.I. Direct Blue 75

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **C.I. Direct Blue 75**. It is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its synthesis and analytical methodologies.

Molecular Structure and Formula

C.I. Direct Blue 75, also known by its Colour Index number 34220, is a trisazo dye.^{[1][2]} Its chemical structure is characterized by three azo groups (-N=N-) that connect four substituted naphthalene and benzene rings. The systematic name for **C.I. Direct Blue 75** is tetrasodium 5-[[[1-hydroxy-6-(phenylamino)-3-sulphonato-2-naphthyl]azo]-8-[[[6-sulphonato-4-[(3-sulphonatophenyl)azo]naphthyl]azo]naphthalene-2-sulphonate.

The molecular formula for **C.I. Direct Blue 75** is $C_{42}H_{25}N_7Na_4O_{13}S_4$.^[1]

The image you are requesting does not exist or is no longer available.

imgur.com

Figure 1. 2D Chemical Structure of **C.I. Direct Blue 75**.

Physicochemical Properties

C.I. Direct Blue 75 is a dark blue powder that is soluble in water and insoluble in most organic solvents.^[1] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molecular Weight	1055.91 g/mol	[1]
Chemical Class	Trisazo	[1][2]
C.I. Number	34220	[2]
CAS Number	6428-60-0	[1]
Appearance	Dark blue powder	[1]
Solubility	Soluble in water, insoluble in organic solvents	[1]
Light Fastness	4-5 (on a scale of 1-8)	[2]
Washing Fastness	2-3 (on a scale of 1-5)	[2]

Experimental Protocols

The synthesis of **C.I. Direct Blue 75** is a multi-step process involving a series of diazotization and coupling reactions.^[1] The general manufacturing method is as follows:

- **First Diazotization and Coupling:** 3-Aminobenzenesulfonic acid is diazotized and then coupled with 5-Aminonaphthalene-2-sulfonic acid.
- **Second Diazotization and Coupling:** The product from the first step is diazotized again and subsequently coupled with another molecule of 5-Aminonaphthalene-2-sulfonic acid.
- **Third Diazotization and Coupling:** The resulting intermediate is diazotized for a third time and finally coupled with 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid under alkaline conditions to yield **C.I. Direct Blue 75**.^[1]

A detailed laboratory-scale protocol based on general procedures for trisazo dye synthesis would involve the following steps:

Materials:

- 3-Aminobenzenesulfonic acid
- 5-Aminonaphthalene-2-sulfonic acid
- 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Sodium carbonate (Na_2CO_3)
- Ice

Procedure:

Step 1: First Diazotization of 3-Aminobenzenesulfonic acid

- Dissolve a specific molar equivalent of 3-Aminobenzenesulfonic acid in dilute hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a chilled aqueous solution of sodium nitrite while maintaining the temperature below 5 °C.
- Stir the mixture for 30 minutes to ensure complete diazotization.

Step 2: First Coupling Reaction

- Dissolve an equimolar amount of 5-Aminonaphthalene-2-sulfonic acid in a weakly acidic aqueous solution.
- Cool this solution to 0-5 °C.
- Slowly add the diazonium salt solution from Step 1 to the solution of the coupling component, maintaining the temperature and pH.
- Stir the reaction mixture for several hours until the coupling is complete, which can be monitored by thin-layer chromatography (TLC).

Step 3: Second Diazotization

- Isolate the monoazo intermediate from Step 2.
- Redissolve the intermediate in an appropriate solvent and repeat the diazotization procedure as described in Step 1.

Step 4: Second Coupling Reaction

- Repeat the coupling procedure as described in Step 2, using another equimolar amount of 5-Aminonaphthalene-2-sulfonic acid as the coupling component.

Step 5: Third Diazotization

- Isolate the disazo intermediate from Step 4.
- Redissolve the intermediate and perform a third diazotization as described in Step 1.

Step 6: Final Coupling Reaction

- Dissolve a molar equivalent of 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid in an alkaline solution (using sodium hydroxide or sodium carbonate).
- Cool the solution to 0-5 °C.
- Slowly add the diazonium salt solution from Step 5 to the alkaline solution of the final coupling component. The pH should be maintained in the alkaline range to facilitate coupling.
- Stir the mixture until the reaction is complete.

Step 7: Isolation and Purification

- The final trisazo dye, **C.I. Direct Blue 75**, is salted out from the reaction mixture by adding sodium chloride.
- The precipitated dye is collected by filtration, washed with a brine solution, and dried.
- Further purification can be achieved by recrystallization.

UV-Visible Spectroscopy:

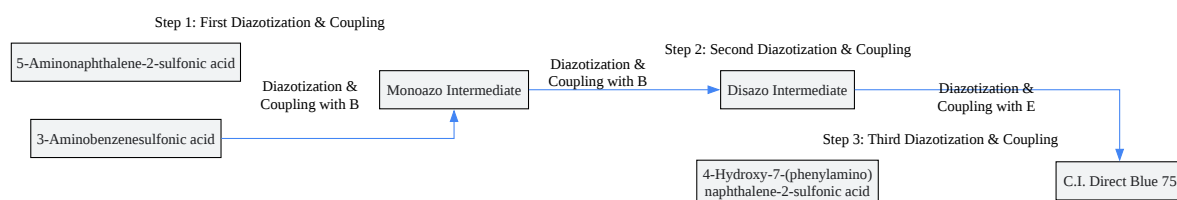
- Purpose: To determine the maximum absorption wavelength (λ_{max}) and quantify the concentration of the dye in solution.
- Protocol:
 - Prepare a stock solution of **C.I. Direct Blue 75** of a known concentration (e.g., 100 mg/L) in deionized water.
 - Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.

- Record the UV-Vis absorption spectrum of each standard solution over a wavelength range of 400-800 nm using a spectrophotometer.
- Identify the λ_{max} from the spectrum of the most concentrated solution.
- Construct a calibration curve by plotting the absorbance at λ_{max} against the concentration of the standard solutions.
- The concentration of an unknown sample can be determined by measuring its absorbance at λ_{max} and using the calibration curve.

High-Performance Liquid Chromatography (HPLC):

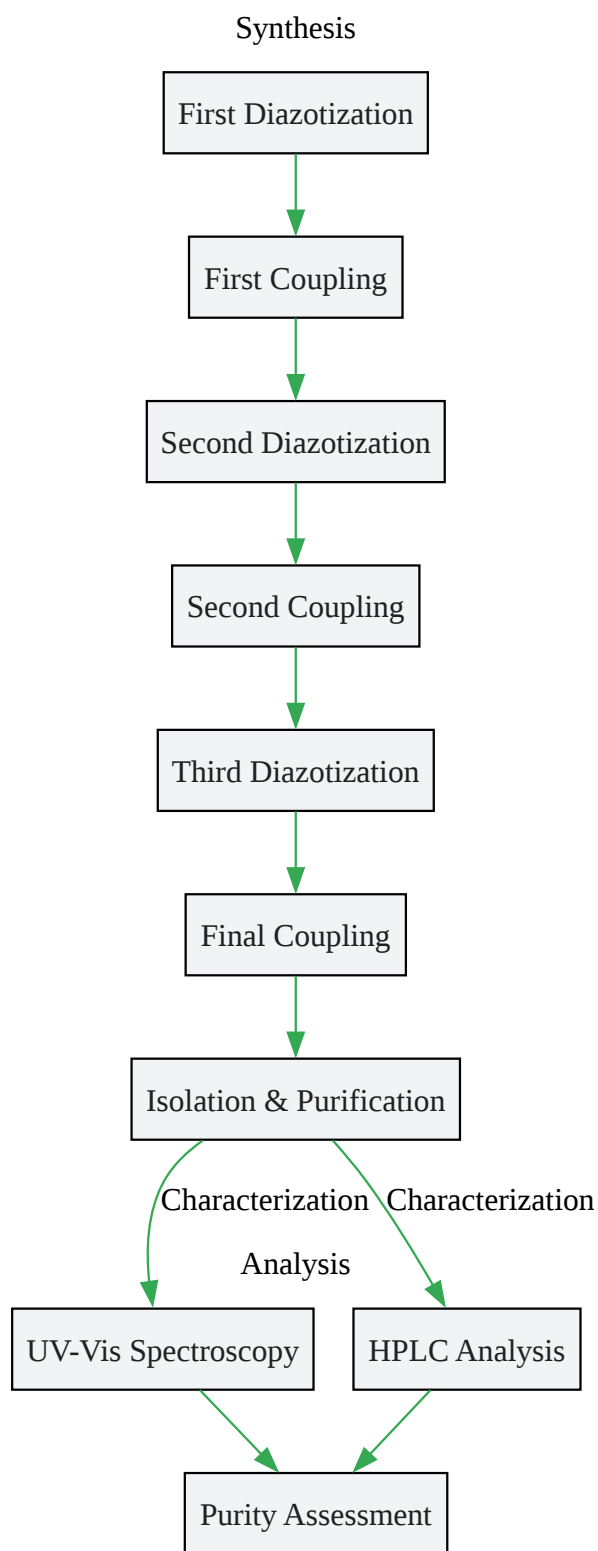
- Purpose: To assess the purity of the dye and separate it from any impurities or byproducts.
- Protocol:
 - Mobile Phase: A typical mobile phase for azo dyes would be a gradient of acetonitrile and an aqueous buffer (e.g., ammonium acetate or phosphate buffer) at a specific pH.
 - Stationary Phase: A C18 reversed-phase column is commonly used.
 - Sample Preparation: Dissolve a small amount of the **C.I. Direct Blue 75** sample in the mobile phase or a suitable solvent and filter it through a 0.45 μm syringe filter.
 - Injection and Detection: Inject a specific volume of the sample onto the HPLC column. Detection is typically performed using a UV-Vis or a photodiode array (PDA) detector set at the λ_{max} of the dye.
 - Analysis: The retention time of the main peak corresponds to **C.I. Direct Blue 75**, and the area of the peak can be used for quantification. The presence of other peaks indicates impurities.

Diagrams



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **C.I. Direct Blue 75**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for synthesis and analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. colorantsgroup.com [colorantsgroup.com]
- To cite this document: BenchChem. [C.I. Direct Blue 75 molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582028#c-i-direct-blue-75-molecular-structure-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com